Comprehensive Disposal Guide: 1,3-Propanediol, 2-(bromomethyl)-2-(hydroxymethyl)-

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Compound of Interest

Compound Name:	*1,3-Propanediol, 2-(bromomethyl)-2-(hydroxymethyl)-*
CAS No.:	*19184-65-7*
Cat. No.:	*B150669*

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A Senior Application Scientist's Guide to Safe and Compliant Waste Management

This guide provides essential, step-by-step procedures for the proper disposal of **1,3-Propanediol, 2-(bromomethyl)-2-(hydroxymethyl)-** (CAS No: 19184-65-7). As a brominated organic compound, this chemical requires specific handling as hazardous waste to ensure laboratory safety, environmental protection, and regulatory compliance. The protocols outlined below are designed for researchers, scientists, and drug development professionals to manage this waste stream with confidence and technical precision.

Hazard Profile and Chemical Identity

Before handling or disposing of any chemical, a thorough understanding of its properties and associated hazards is paramount. **1,3-Propanediol, 2-(bromomethyl)-2-(hydroxymethyl)-** is a solid organic compound whose primary risks are irritation. The presence of a bromine atom classifies it as a halogenated organic compound, a critical factor that dictates its disposal pathway.[1][2][3]

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Property	Value	Source(s)
Chemical Name	2-(bromomethyl)-2-(hydroxymethyl)propane-1,3-diol	[4][5]
CAS Number	19184-65-7	[4][5]
Molecular Formula	$C_5H_{11}BrO_3$	[4][6][7]
Molecular Weight	199.05 g/mol	[6]
Physical State	Solid, Powder	[6]
GHS Hazard Statements	H315: Causes skin irritationH319: Causes serious eye irritationH335: May cause respiratory irritation	[4][5][7][8][9]
GHS Pictogram	GHS07 (Exclamation Mark)	[9]
Signal Word	Warning	[5][8][9]
Incompatible Materials	Strong oxidizing agents	[6]

Immediate Safety Protocols (Pre-Disposal)

Proper disposal begins with safe handling during and after use. The irritant nature of this compound necessitates stringent adherence to safety protocols to prevent exposure.

Required Personal Protective Equipment (PPE)

Always wear the following PPE when handling the chemical, including during waste packaging:

- Protective Gloves: Nitrile or other chemically resistant gloves are mandatory.[4][5]
- Eye Protection: Safety glasses with side shields or chemical splash goggles are required to prevent eye contact.[4][5]
- Protective Clothing: A standard lab coat must be worn.[4][5]

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- Respiratory Protection: If there is a risk of generating dust, use a dust respirator or work in a ventilated area.[4]

Engineering Controls

All handling of **1,3-Propanediol, 2-(bromomethyl)-2-(hydroxymethyl)-**, including weighing and transferring to a waste container, should be performed inside a certified chemical fume hood to minimize inhalation risk.[1]

Step-by-Step Waste Collection & Disposal Protocol

Disposing of this compound is not merely about discarding it; it is a regulated process of segregation, containment, and documentation. The causality for this rigorous approach is its classification as a halogenated organic waste, which is often subject to more stringent (and costly) disposal methods like high-temperature incineration to prevent the release of harmful byproducts.[3][10]

Step 1: Waste Identification and Segregation

- Classify the Waste: Immediately classify any unused **1,3-Propanediol, 2-(bromomethyl)-2-(hydroxymethyl)-** and any materials contaminated with it (e.g., weighing paper, contaminated gloves, spill cleanup debris) as "Hazardous Waste: Halogenated Organic Solids."

- Segregate Meticulously: It is imperative to keep this waste stream separate from all other waste types, especially non-halogenated solvents and aqueous waste.[1][2][11] Co-mingling can create dangerous chemical reactions and significantly increase disposal costs.[10][11] Never mix with incompatible materials such as strong oxidizing agents.[6]

Step 2: Container Selection and Labeling

- Choose a Compatible Container: Select a clean, dry, and sealable container made of a material compatible with the chemical, such as a high-density polyethylene (HDPE) pail or a glass jar.[12] The container must be in excellent condition with a secure, screw-top lid.[2][12]

- Label Correctly and Completely: Before adding any waste, affix a "Hazardous Waste" tag to the container.[2][13] The label must include:

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- The words "Hazardous Waste."[13][14]
- The full chemical name: "**1,3-Propanediol, 2-(bromomethyl)-2-(hydroxymethyl)-**" and any other components. Do not use abbreviations or chemical formulas.[2]
- The appropriate hazard identification (e.g., checking "Toxic" or "Irritant" boxes, or applying a GHS pictogram).[1][13]
- The name of the principal investigator or laboratory contact.[1]

Step 3: Waste Accumulation in a Satellite Accumulation Area (SAA)

- Designate an SAA: Store the waste container in a designated Satellite Accumulation Area (SAA), which must be at or near the point of generation and under the control of laboratory personnel.[12][14]
- Maintain Closed Containers: Keep the waste container tightly sealed at all times, except when you are actively adding waste.[1][2][12] This prevents the release of dust and protects the container's contents from moisture or contamination.
- Avoid Overfilling: Do not fill the container beyond 90% capacity to allow for expansion and prevent spills during transport.[15]

Step 4: Arranging for Final Disposal

- Contact Environmental Health & Safety (EH&S): Once the container is full or is no longer needed, contact your institution's Environmental Health & Safety (EH&S) department to request a waste pickup.[1]
- Do Not Dispose Down the Drain: Under no circumstances should this chemical or its solutions be poured down the drain.[16] This is a violation of environmental regulations and can damage plumbing systems.
- Professional Disposal: The final disposal of the waste will be handled by a licensed hazardous waste vendor, who will transport it to an approved treatment, storage, and disposal facility (TSDF).[13][15]

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Emergency Procedures: Spill and Exposure Management

Accidents can happen, and a prepared response is the best defense against harm.

Small Spill Cleanup Protocol

- Alert Personnel: Immediately alert others in the area.[4]
- Don PPE: Wear all required PPE, including a dust respirator.[4]
- Contain the Spill: Use dry cleanup procedures. DO NOT use water, as this can create a solution that is harder to contain.[4]
- Collect the Material: Carefully sweep or shovel the solid material.[4] If available, use a vacuum designed for hazardous dusts. Avoid any actions that generate dust.[4]
- Package for Disposal: Place all spilled material and contaminated cleaning supplies into a new, properly labeled hazardous waste container as described in Section 3.
- Decontaminate the Area: Wipe the spill area with soap and water, and collect the cleaning materials for disposal as hazardous waste.
- Report the Spill: Report the incident to your laboratory supervisor and EH&S department.

First Aid for Exposure

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[4][5][8]
- Skin Contact: Remove contaminated clothing and flush the affected skin with soap and running water.[4][8] Seek medical attention if irritation develops or persists.[4][5]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[5][8]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.[5][8]

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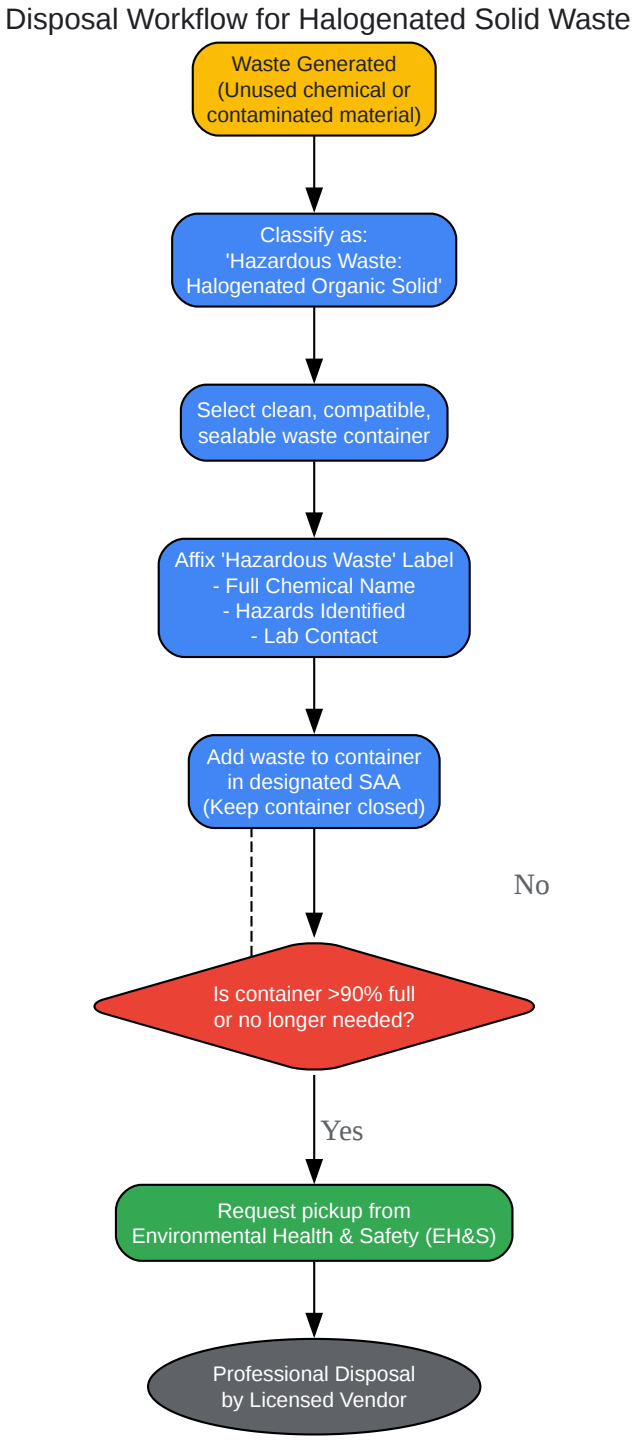
Disposal Workflow Diagram

This diagram illustrates the decision-making and procedural flow for the proper disposal of **1,3-Propanediol, 2-(bromomethyl)-2-(hydroxymethyl)-**.



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Caption: Decision workflow for handling and disposing of the chemical.

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